

Application of Lithium Metatungstate in Paleontological Sample Preparation: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium metatungstate*

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Introduction

Lithium metatungstate (LMT) is a high-density, water-soluble inorganic salt that has gained prominence as a non-toxic alternative to traditional heavy liquids like bromoform and tetrabromoethane for the separation of microfossils from sedimentary matrices. Its low toxicity, high density, and ease of use make it a valuable tool in paleontological research, enabling the efficient extraction of foraminifera, diatoms, pollen, and spores for paleoenvironmental reconstruction, biostratigraphy, and climate change studies. This document provides detailed application notes and protocols for the use of LMT in the preparation of paleontological samples.

Advantages of Lithium Metatungstate

The use of LMT offers several key advantages over other heavy liquids:

- Low Toxicity: LMT is considered non-toxic, significantly improving laboratory safety and reducing the need for specialized ventilation equipment such as fume hoods.[1][2][3]
- High Density Range: LMT solutions can be prepared to achieve a wide range of specific gravities, typically up to 2.95 g/cm^3 , allowing for the separation of a variety of microfossils.

- Water Solubility: Being water-soluble, LMT is easy to prepare, dilute, and clean from samples and equipment using distilled water.
- Reusability: LMT solutions can be recovered and reused, making it a cost-effective option in the long term. The density can be easily adjusted by evaporating excess water.
- Thermal Stability: LMT is thermally stable, which allows for the recovery of the solution by heating to evaporate water.^[4]

Safety Precautions

While LMT is significantly safer than halogenated hydrocarbons, standard laboratory safety practices should always be followed. This includes wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.^{[1][2][5]} In case of skin contact, wash the affected area with soap and water.^[1] For eye contact, flush with water for 15 minutes and seek medical attention.^[1] Store LMT in a cool, dry, well-ventilated area in a sealed container.^{[1][2]}

Quantitative Data Summary

Quantitative data on the recovery rates of specific microfossils using LMT is not widely published in the available literature. The following table provides a general overview of recommended specific gravities for different microfossil types based on protocols for similar heavy liquids and the known densities of the fossils themselves. Researchers should optimize these values for their specific samples.

Microfossil Type	Recommended Specific Gravity (g/cm ³)	Expected Recovery	Notes
Palynomorphs (Pollen & Spores)	2.0 - 2.2	High	The density of palynomorphs can vary with thermal maturity. Higher maturity may require a slightly higher specific gravity.
Foraminifera (planktonic & benthic)	1.6 - 2.4	Moderate to High	The optimal density depends on the species and whether the tests are filled or empty.
Diatoms	2.1 - 2.3	Moderate to High	Diatom frustules are siliceous and have a higher density than many other microfossils.
Ostracods	2.2 - 2.5	Moderate to High	Density can vary based on the calcification of the carapace.

Experimental Protocols

Protocol 1: General Microfossil Separation from Unconsolidated Sediments

This protocol is a general guideline for the separation of various microfossils from unconsolidated sediments.

Materials:

- **Lithium Metatungstate (LMT) solution**
- Distilled water
- Sediment sample
- Beakers
- Centrifuge tubes (50 mL)
- Centrifuge
- Sieves (various mesh sizes, e.g., 63 µm, 150 µm)
- Wash bottle
- Pipettes
- Filter paper
- Funnel
- Drying oven

Procedure:

- Sample Disaggregation:
 - Soak the dried sediment sample (typically 10-20 g) in distilled water with a dispersing agent (e.g., sodium hexametaphosphate) to disaggregate the clay particles.
 - Gently agitate the sample and allow it to soak for several hours or overnight.
- Sieving:
 - Wash the disaggregated sample through a sieve (e.g., 63 µm) with a gentle stream of distilled water to remove the clay and silt fraction.
 - The material retained on the sieve contains the microfossils and larger sediment grains.

- Density Separation:

- Prepare an LMT solution with the desired specific gravity (refer to the table above). Adjust the density by adding distilled water to lower it or by evaporating water to increase it.
- Transfer the sieved sample into a centrifuge tube.
- Add the LMT solution to the centrifuge tube, filling it to about two-thirds full.
- Thoroughly mix the sample and the LMT solution by vortexing or gentle inversion.
- Centrifuge the tubes at a moderate speed (e.g., 2000-2500 rpm) for 10-15 minutes. This will cause the denser mineral grains to form a pellet at the bottom, while the lighter microfossils will be suspended in the LMT or form a layer at the surface.

- Extraction of Microfossils:

- Carefully decant or pipette the supernatant containing the microfossils into a clean centrifuge tube.
- To ensure maximum recovery, the sediment pellet can be resuspended in LMT and centrifuged a second time.

- Washing and Recovery:

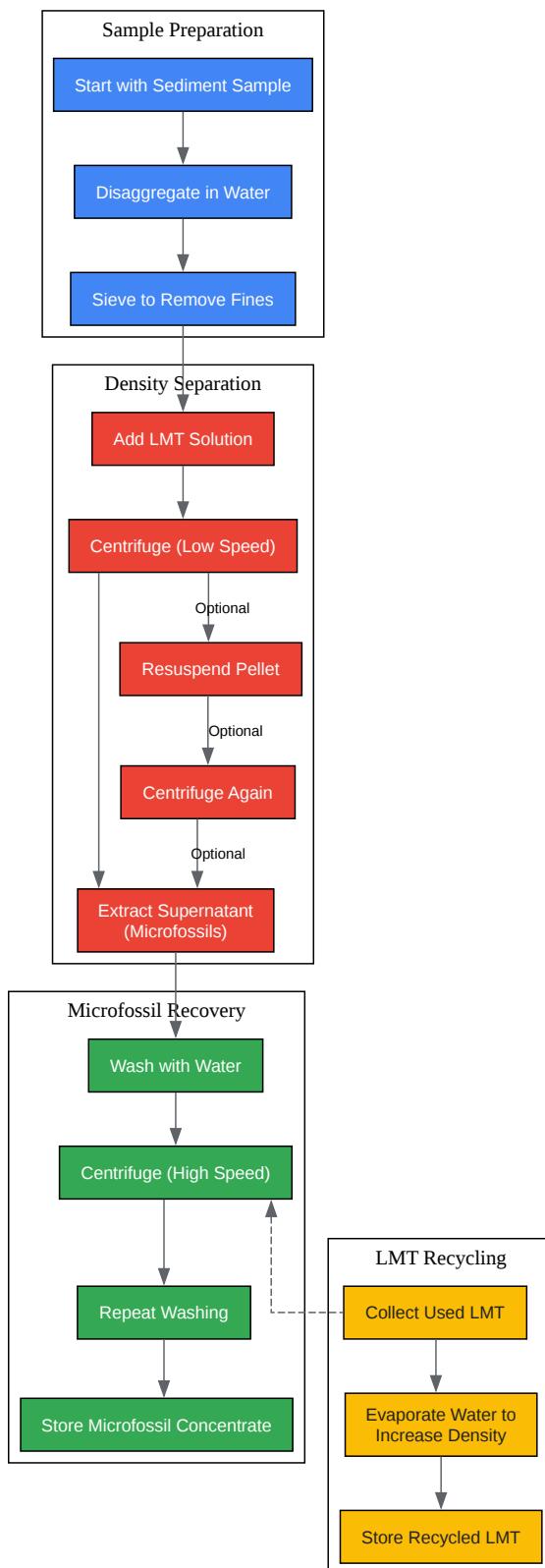
- Add distilled water to the tube containing the microfossil-rich supernatant to dilute the LMT.
- Centrifuge at a higher speed (e.g., 3500-4000 rpm) for 10 minutes to pellet the microfossils.
- Decant the diluted LMT solution. This solution can be collected for recycling.
- Repeat the washing step at least two more times with distilled water to ensure all LMT is removed.
- After the final wash, decant the supernatant and transfer the microfossil concentrate to a labeled vial for storage or further analysis.

Protocol 2: LMT Recycling

Procedure:

- Collect all used LMT solutions and wash water.
- Filter the solution to remove any particulate matter.
- Gently heat the solution on a hot plate with a magnetic stirrer in a well-ventilated area. Do not boil vigorously.
- As water evaporates, the density of the LMT solution will increase.
- Periodically check the specific gravity using a hydrometer until the desired density is reached.
- Allow the solution to cool and store it in a sealed container.

Visualizations



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Caption: Experimental workflow for microfossil separation using LMT.

Conclusion

Lithium metatungstate is a safe and effective medium for the separation of microfossils in paleontological research. The protocols provided here offer a general framework for its application. It is crucial for researchers to optimize the specific gravity of the LMT solution and centrifugation parameters based on the specific type of microfossil and the nature of the sediment matrix to achieve the best possible recovery rates. The reusability of LMT also makes it an economical and environmentally friendly choice for paleontological laboratories.

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- To cite this document: BenchChem. [Application of Lithium Metatungstate in Paleontological Sample Preparation: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089344#application-of-lithium-metatungstate-in-paleontological-sample-preparation>

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